

Sebacic Dihydrazide as a Chain Extender for Polyurethanes: Application Notes and Protocols

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Compound of Interest

Compound Name: *Sebacic dihydrazide*

CAS No.: 125-83-7

Cat. No.: B089625

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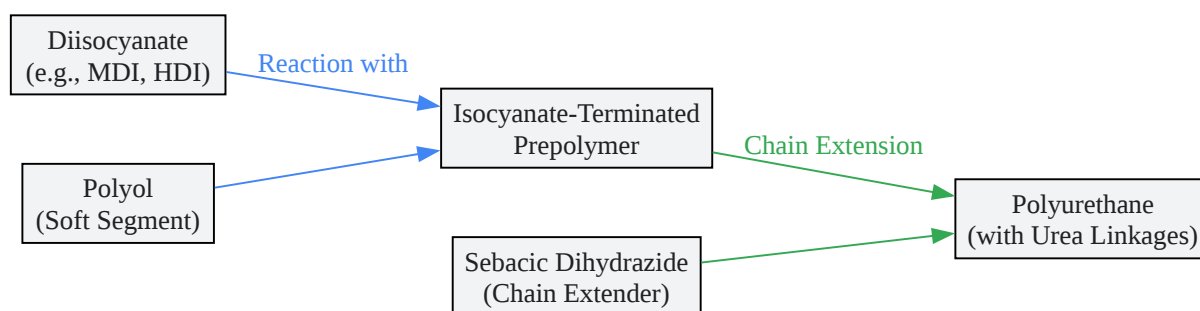
Introduction

Sebacic dihydrazide (SDH) is a dicarboxylic acid dihydrazide that serves as a highly effective chain extender and crosslinking agent in the synthesis of polyurethanes (PUs). Its unique symmetrical and flexible long-chain aliphatic structure imparts specific properties to the resulting polymer, making it a valuable component in the formulation of polyurethanes for various applications, including in the biomedical and pharmaceutical fields. This document provides detailed application notes, experimental protocols, and comparative data on the use of **sebacic dihydrazide** in polyurethane synthesis.

Dihydrazides, including adipic acid dihydrazide (ADH) and isophthalic dihydrazide (IDH), are known for their role as crosslinking agents.^[1] SDH, with its longer aliphatic chain, offers distinct advantages in tailoring the properties of polyurethane elastomers. The hydrazide functional groups react with isocyanate groups to form urea linkages, which contribute to the hard segment of the polyurethane, influencing its mechanical and thermal properties.

Logical Relationship of Polyurethane Synthesis

The synthesis of polyurethane is a polyaddition reaction between a diisocyanate and a polyol. A chain extender, such as **sebacic dihydrazide**, is introduced to react with the isocyanate-terminated prepolymer, thereby increasing the molecular weight and influencing the final properties of the polymer.



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Caption: Polyurethane synthesis workflow illustrating the reaction of a diisocyanate and a polyol to form a prepolymer, followed by chain extension with **sebacic dihydrazide**.

Experimental Protocols

I. Synthesis of Linear Poly(ester-urethane) with Sebacic Dihydrazide

This protocol describes the synthesis of a linear polyurethane using a polyester polyol, a diisocyanate, and **sebacic dihydrazide** as the chain extender.

Materials:

- Polyester polyol (e.g., Poly(butylene adipate), $M_n = 2000$ g/mol)
- 4,4'-Methylenebis(phenyl isocyanate) (MDI)
- **Sebacic dihydrazide** (SDH)

- Dimethylformamide (DMF), anhydrous
- Dibutyltin dilaurate (DBTDL), catalyst
- Nitrogen gas, high purity

Procedure:

- Prepolymer Formation:
 - In a three-necked round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and a condenser, add the polyester polyol and heat to 80°C under a gentle stream of nitrogen for 1 hour to remove any moisture.
 - Cool the reactor to 60°C and add MDI. The molar ratio of NCO:OH should be approximately 2:1.
 - Add a catalytic amount of DBTDL (e.g., 0.05 wt% of the total reactants).
 - Allow the reaction to proceed at 80-85°C for 2-3 hours with constant stirring to form the isocyanate-terminated prepolymer. The progress of the reaction can be monitored by titrating the NCO content.
- Chain Extension:
 - Dissolve the **sebacic dihydrazide** in anhydrous DMF to create a solution. The amount of SDH should be calculated to be stoichiometrically equivalent to the remaining NCO groups in the prepolymer (i.e., a 1:1 molar ratio of NCO:NHNH₂).
 - Cool the prepolymer to approximately 40°C and add the SDH solution dropwise under vigorous stirring.
 - After the addition is complete, continue stirring for another 1-2 hours at 40-50°C.
- Polymer Isolation and Film Casting:
 - The resulting viscous polyurethane solution can be cast onto a glass plate or a Teflon mold.

- The solvent is evaporated in a vacuum oven at 60-70°C for 24 hours to obtain a solid polyurethane film.
- The film should be stored in a desiccator before characterization.

II. Synthesis of Waterborne Polyurethane with Sebacic Dihydrazide

This protocol outlines the preparation of a waterborne polyurethane dispersion where **sebacic dihydrazide** is used as a chain extender.

Materials:

- Poly(tetramethylene ether) glycol (PTMEG, $M_n = 2000$ g/mol)
- Isophorone diisocyanate (IPDI)
- Dimethylolpropionic acid (DMPA)
- Triethylamine (TEA)
- **Sebacic dihydrazide** (SDH)
- Acetone, anhydrous
- Deionized water

Procedure:

- Prepolymer Synthesis:
 - In a four-necked flask, add PTMEG and DMPA and heat to 70°C under vacuum for 1 hour to dry.
 - Cool to 60°C and add IPDI and a few drops of DBTDL catalyst. The NCO/OH molar ratio should be around 1.5.

- Increase the temperature to 80-85°C and stir for 3-4 hours to form the NCO-terminated prepolymer.
- Cool the mixture to 70°C and add anhydrous acetone to reduce the viscosity.
- Neutralization and Dispersion:
 - Cool the prepolymer solution to 40°C and add TEA dropwise to neutralize the carboxylic acid groups of DMPA. Stir for 30 minutes.
 - Under high-speed stirring (e.g., 1000 rpm), add deionized water to the prepolymer solution to achieve phase inversion and form a stable dispersion.
- Chain Extension:
 - Prepare a solution of **sebacic dihydrazide** in deionized water.
 - Add the SDH solution to the polyurethane dispersion and continue stirring for 1-2 hours at room temperature to complete the chain extension reaction.
- Solvent Removal:
 - Remove the acetone under reduced pressure using a rotary evaporator to obtain the final waterborne polyurethane dispersion.

Data Presentation

The use of **sebacic dihydrazide** as a chain extender significantly influences the mechanical and thermal properties of polyurethanes. The long, flexible aliphatic chain of sebacic acid can impact the packing of the hard segments and the overall morphology of the polymer. While specific comparative data for **sebacic dihydrazide** is not extensively available in tabulated form in the literature, the following tables provide a generalized comparison of properties based on the type of chain extender.

Table 1: Comparison of Mechanical Properties of Polyurethanes with Different Chain Extenders

Chain Extender	Tensile Strength (MPa)	Elongation at Break (%)	Shore Hardness
1,4-Butanediol (BDO)	35 - 50	400 - 600	85A - 95A
Ethylene Glycol (EG)	40 - 55	300 - 500	90A - 98A
Sebacic Dihydrazide (SDH) (Expected Trend)	25 - 45	500 - 800	75A - 90A

Note: The values for SDH are expected trends. The longer, more flexible chain of SDH compared to short-chain diols is anticipated to lead to a softer, more elastomeric polyurethane with higher elongation at break and slightly lower tensile strength and hardness.

Table 2: Comparison of Thermal Properties of Polyurethanes with Different Chain Extenders

Chain Extender	Glass Transition Temp. (T _g) of Soft Segment (°C)	Melting Temp. (T _m) of Hard Segment (°C)
1,4-Butanediol (BDO)	-30 to -50	180 - 220
Ethylene Glycol (EG)	-25 to -45	190 - 230
Sebacic Dihydrazide (SDH) (Expected Trend)	-35 to -55	160 - 200

Note: The introduction of the flexible **sebacic dihydrazide** chain may lead to a slight decrease in the glass transition temperature of the soft segment due to increased mobility. The melting temperature of the hard segment may also be lower due to potential disruption of hard segment packing.

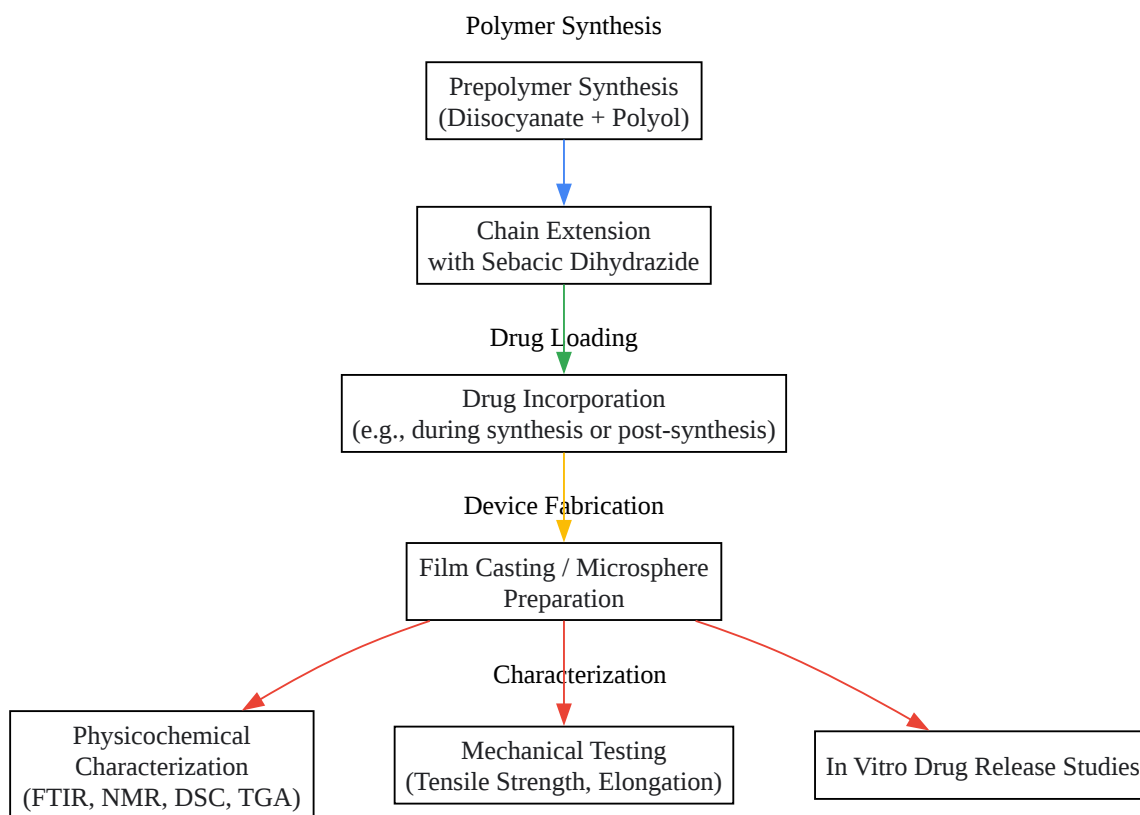
Application in Drug Delivery

Polyurethanes are extensively investigated as drug delivery systems due to their biocompatibility and tunable properties.[2] The incorporation of sebacic acid-based components into polyurethanes has shown promise for controlled drug release applications.[3] Poly(glycerol sebacate) urethane (PGSU) is a biodegradable and flexible elastomer that can be used in

drug-eluting implants.^[3] The use of **sebacic dihydrazide** as a chain extender can further enhance the potential of polyurethanes in drug delivery by:

- **Modulating Degradation Rate:** The urea linkages formed by the reaction of hydrazide groups are generally more hydrolytically stable than urethane linkages. However, the overall degradation profile will depend on the nature of the soft segment (e.g., polyester vs. polyether).
- **Controlling Drug Release Kinetics:** The hydrophobicity and flexibility imparted by the sebacic acid chain can influence the diffusion of encapsulated drugs.
- **Providing Reactive Sites:** The secondary amine groups in the urea linkages could potentially serve as sites for further functionalization, although this is less common.

Experimental Workflow for Drug-Loaded Polyurethane Synthesis



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Caption: Experimental workflow for the development of a drug delivery system based on polyurethane chain-extended with **sebacic dihydrazide**.

Conclusion

Sebacic dihydrazide is a versatile chain extender for polyurethanes, offering the potential to create polymers with enhanced flexibility and elastomeric properties. Its long aliphatic chain provides a unique tool for tailoring the mechanical and thermal characteristics of the final

material. While more specific quantitative data is needed for a direct comparison with conventional diol chain extenders, the expected trends suggest that SDH can be instrumental in developing softer, more elastic polyurethanes. These properties, combined with the inherent biocompatibility of polyurethanes and the potential for controlled degradation, make **sebacic dihydrazide** an attractive component for designing advanced materials for drug delivery and other biomedical applications. Further research is warranted to fully elucidate the structure-property relationships of polyurethanes chain-extended with **sebacic dihydrazide** and to explore their full potential in the field of drug development.

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